

Application Notes and Protocols for (Rac)-Efavirenz Stock Solution Preparation

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Compound of Interest

Compound Name: (Rac)-Efavirenz

Cat. No.: B137610

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This document provides a detailed protocol for the preparation of **(Rac)-Efavirenz** stock solutions for research and developmental purposes. Efavirenz is a non-nucleoside reverse transcriptase inhibitor (NNRTI) and is practically insoluble in water, necessitating the use of organic solvents for stock solution preparation.[1][2][3]

Physicochemical Properties of Efavirenz

Property	Value
Chemical Formula	C ₁₄ H ₉ ClF ₃ NO ₂
Molecular Weight	315.7 g/mol [4]
Appearance	White to slightly pink crystalline powder[1]
Storage (Solid)	-20°C
Stability (Solid)	≥ 4 years at -20°C

Solubility Data

(Rac)-Efavirenz is soluble in various organic solvents. The choice of solvent will depend on the downstream application (e.g., cell culture, in vivo studies, or analytical assays).

Solvent	Solubility (approx.)	Notes
Dimethyl Sulfoxide (DMSO)	~14-63 mg/mL	Use fresh, moisture-free DMSO for best results.
Ethanol	~20 mg/mL	Recommended as the initial solvent for preparing aqueous dilutions.
Dimethylformamide (DMF)	~20 mg/mL	
Methanol	Freely soluble	Often used for preparing analytical standards for HPLC.
Water	Practically insoluble (<10 µg/mL)	
1:1 Ethanol:PBS (pH 7.2)	~0.5 mg/mL	Prepared by first dissolving Efavirenz in ethanol.

Experimental Protocol: Preparation of a 10 mM (Rac)-Efavirenz Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-Efavirenz** in DMSO. Adjust the quantities of solute and solvent as needed to achieve the desired concentration and volume.

Materials:

- **(Rac)-Efavirenz** powder (purity \geq 98%)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Spatula
- Appropriate-sized amber glass vial or polypropylene tube

- Pipettors and sterile pipette tips
- Vortex mixer
- Sonicator (optional)

Safety Precautions:

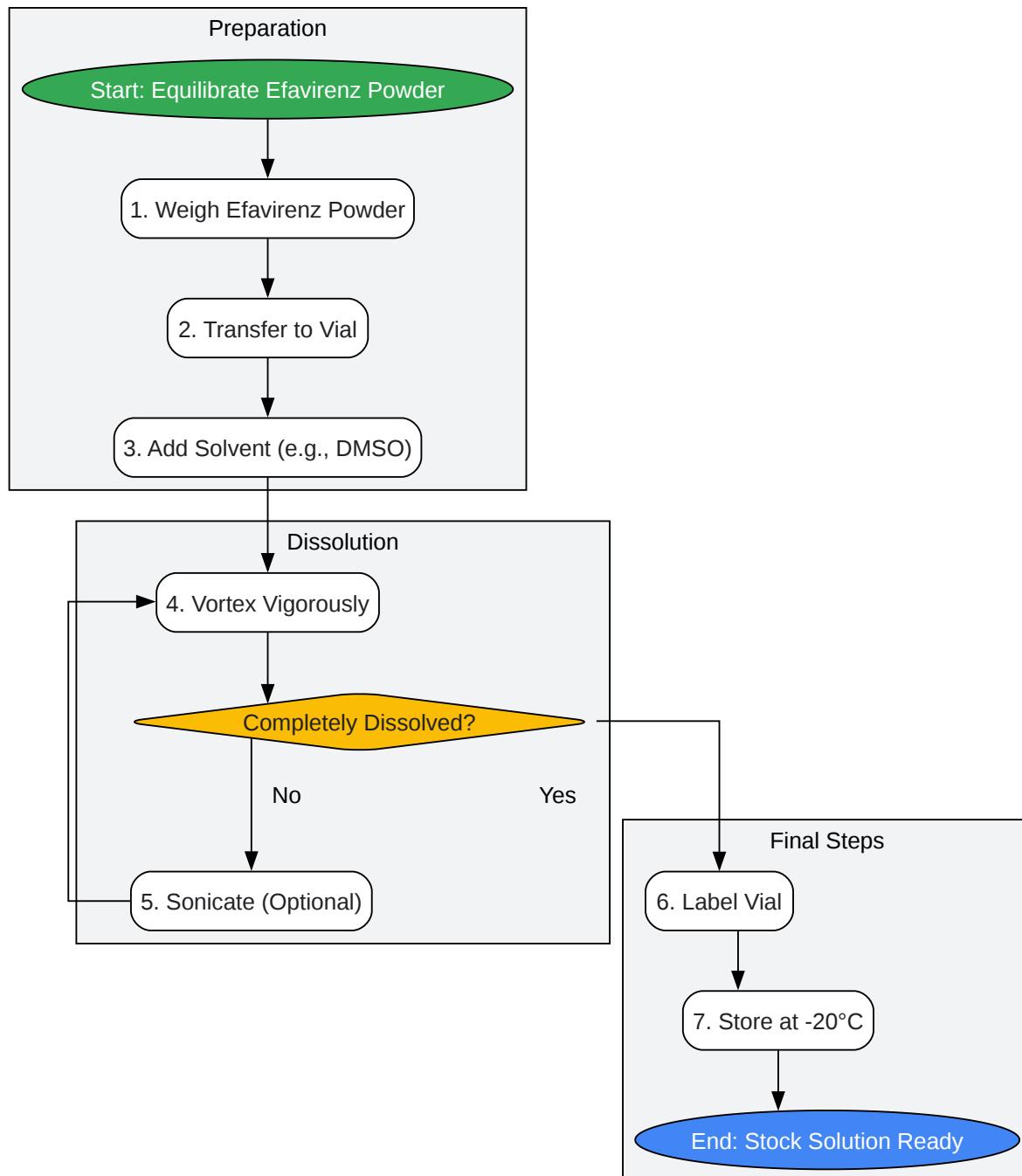
- **(Rac)-Efavirenz** should be considered hazardous. Handle the compound in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Consult the Safety Data Sheet (SDS) for **(Rac)-Efavirenz** and all solvents before use.

Procedure:

- Equilibration: Allow the vial of **(Rac)-Efavirenz** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **(Rac)-Efavirenz** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.157 mg of Efavirenz (Molecular Weight = 315.7 g/mol).
- Transfer: Carefully transfer the weighed powder into a sterile amber glass vial or a suitable tube.
- Dissolution:
 - Add the desired volume of DMSO to the vial containing the Efavirenz powder. For the example above, add 1 mL of DMSO.
 - Cap the vial securely.
 - Vortex the solution until the powder is completely dissolved.
 - If necessary, sonicate the vial for 5-10 minutes to aid dissolution.

- Storage:
 - Clearly label the vial with the compound name, concentration, solvent, and date of preparation.
 - Store the stock solution at -20°C for long-term storage. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Aqueous dilutions of Efavirenz are not recommended for storage for more than one day.

Experimental Workflow Diagram

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Caption: Workflow for preparing **(Rac)-Efavirenz** stock solution.

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References

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